

Technical Guide: 1-(3,4-Dimethoxybenzyl)-1H-pyrazol-5-amine

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Compound of Interest

Compound Name: 1-(3,4-dimethoxybenzyl)-1H-pyrazol-5-amine

CAS No.: 956353-25-6

Cat. No.: B2866445

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Advanced Building Block for Pyrazole-Based Therapeutics

Executive Summary

1-(3,4-dimethoxybenzyl)-1H-pyrazol-5-amine is a specialized heterocyclic building block used primarily in the synthesis of bioactive pyrazolo-fused systems (e.g., pyrazolo[1,5-a]pyrimidines) and kinase inhibitors. Its core value lies in the 3,4-dimethoxybenzyl (DMB) moiety, which serves a dual function:[\[1\]](#)[\[2\]](#)

- **Solubility Enhancer:** It increases the lipophilicity of the pyrazole core, facilitating organic phase reactions during intermediate steps.
- **Orthogonal Protecting Group:** Unlike simple alkyl groups, the DMB group is "tunable"—it is stable under basic conditions but can be cleaved selectively using acidic (TFA) or oxidative (DDQ, CAN) protocols, allowing for the late-stage liberation of the pyrazole -position.

This guide details the physicochemical profile, validated synthesis protocols, and deprotection strategies for this compound, designed for medicinal chemists requiring high-purity scaffolds.

Chemical Identity & Physicochemical Profile

Property	Data
Chemical Name	1-(3,4-dimethoxybenzyl)-1H-pyrazol-5-amine
Synonyms	5-Amino-1-(3,4-dimethoxybenzyl)pyrazole; 1-DMB-5-aminopyrazole
CAS Number	Not widely listed in public catalogs (Analogues: 2,4-isomer [1006463-92-8]; 4-methoxy [3528-45-8])
Molecular Formula	
Molecular Weight	233.27 g/mol
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, MeOH; Insoluble in Water
pKa (Calculated)	~3.5 (Pyrazole), ~16 (Amine)

Structural Insight: The molecule features an electron-rich veratryl (3,4-dimethoxybenzyl) group attached to the

nitrogen of the pyrazole ring. The C5-amine is nucleophilic and serves as the primary handle for derivatization (e.g., amide coupling, cyclization).

Validated Synthetic Protocol

The most robust synthesis utilizes a regioselective cyclocondensation between 3,4-dimethoxybenzylhydrazine and 3-ethoxyacrylonitrile. This route avoids the formation of the 3-amino isomer, which is common when using propiolonitrile.

Reagents & Materials

- Precursor A: 3,4-Dimethoxybenzylhydrazine hydrochloride (prepared from 3,4-dimethoxybenzaldehyde via hydrazine reduction).
- Precursor B: 3-Ethoxyacrylonitrile (or 3-methoxyacrylonitrile).
- Solvent: Absolute Ethanol (EtOH).
- Base: Sodium Ethoxide (NaOEt) or Triethylamine ().

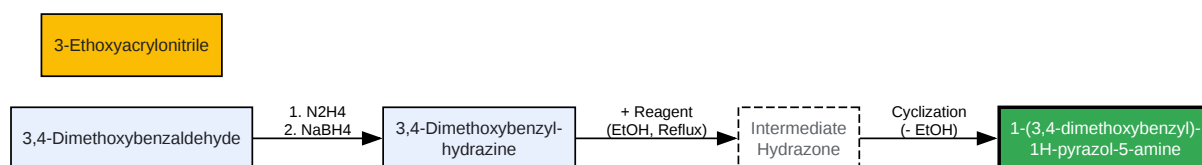
Step-by-Step Methodology

- Free Base Formation:
 - Suspend 3,4-dimethoxybenzylhydrazine HCl (1.0 equiv) in absolute EtOH (10 mL/g).
 - Add (1.1 equiv) dropwise at 0°C to liberate the free hydrazine. Stir for 15 min.
- Cyclocondensation:
 - Add 3-ethoxyacrylonitrile (1.05 equiv) slowly to the reaction mixture.
 - Critical Step: Heat the mixture to reflux (78°C) under nitrogen atmosphere for 4–6 hours. Monitor by TLC (5% MeOH in DCM) or LC-MS. The intermediate hydrazone forms first, followed by cyclization.
- Work-up & Purification:
 - Concentrate the solvent under reduced pressure.
 - Dissolve the residue in Ethyl Acetate and wash with water () and brine ().
 - Dry over

, filter, and concentrate.

- Purification: Recrystallize from EtOH/Hexane or purify via flash column chromatography (Gradient: 0–5% MeOH in DCM).
- Yield Expectation: 75–85%.

Visualizing the Pathway



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Figure 1: Synthetic route from aldehyde precursor to the target aminopyrazole.

Strategic Applications: The "DMB" Advantage

The 3,4-dimethoxybenzyl group is not merely a structural element; it is a strategic protecting group used in the synthesis of complex drugs (e.g., reversible BTK inhibitors).

Orthogonal Deprotection

While the

-benzyl group is generally stable, the electron-rich nature of the DMB ring allows for cleavage under specific oxidative conditions that leave other sensitive groups (e.g., esters, Boc) intact.

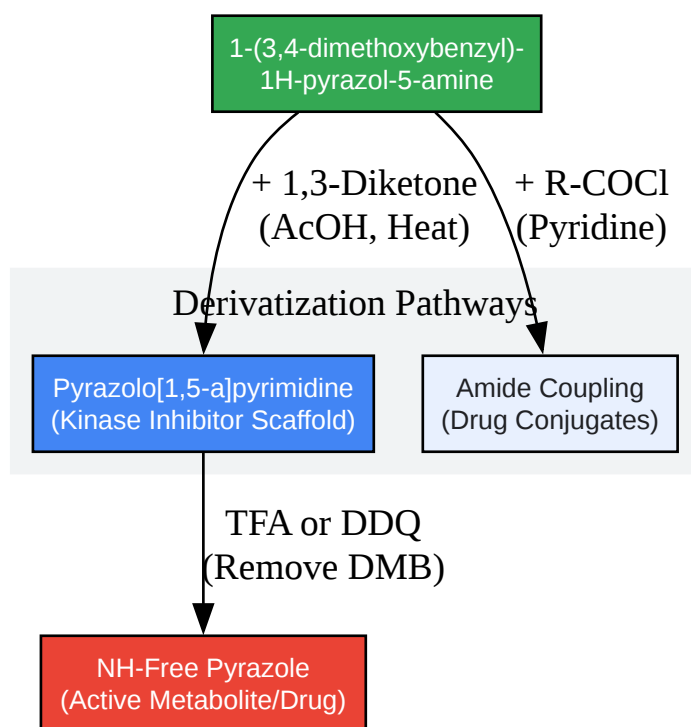
Method	Reagents	Mechanism	Suitability
Acidic (Standard)	TFA / Reflux ()	Solvolysis	Robust substrates; may hydrolyze esters.
Oxidative (Mild)	DDQ / DCM /	Single Electron Transfer (SET)	Sensitive substrates; selective for DMB over simple Benzyl.
Oxidative (Strong)	CAN / MeCN /	Radical Oxidation	Very fast; requires aqueous workup.

Scaffold for Fused Heterocyclics

The C5-amine and C4-position are highly reactive. This compound is a precursor for Pyrazolo[1,5-a]pyrimidines (isosteres of purines), often used in ATP-competitive kinase inhibitors.

Workflow: Pyrazolo[1,5-a]pyrimidine Synthesis

- Condensation: React **1-(3,4-dimethoxybenzyl)-1H-pyrazol-5-amine** with a 1,3-dielectrophile (e.g., 1,3-diketone or -ketoester).
- Cyclization: Acid-catalyzed closure forms the fused pyrimidine ring.
- Deprotection: Removal of DMB yields the -pyrazolo[1,5-a]pyrimidine.



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Figure 2: Downstream applications in medicinal chemistry workflows.

Quality Control & Handling

Analytical Standards

- NMR (DMSO-
, 400 MHz):
 - 7.25 (d, 1H, Pyrazole-H3)
 - 6.8–6.9 (m, 3H, Ar-H)
 - 5.45 (d, 1H, Pyrazole-H4)
 - 5.20 (s, 2H,
)
 - 5.10 (br s, 2H,
)

- 3.73 (s, 6H,
)
- Storage: Store at 2–8°C under inert atmosphere (Argon). Hygroscopic; protect from moisture to prevent hydrazone hydrolysis.

Safety Profile

- Hazards: Irritant (Skin/Eye). Potential sensitizer due to the hydrazine origin.
- Handling: Use in a fume hood. Avoid contact with strong oxidizers (unless intended for deprotection).

References

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